

Disperse Blue 54 chemical structure and properties

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Compound of Interest

Compound Name: Disperse Blue 54

Cat. No.: B1173335

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An In-depth Technical Guide to Disperse Blue 54

For Researchers, Scientists, and Drug Development Professionals

Introduction

Disperse Blue 54, identified by the CAS Number 12217-77-5, is an anthraquinone-based dye valued for its vibrant blue coloration and application in the textile industry.^{[1][2]} This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and relevant experimental protocols, tailored for a scientific audience. While primarily used in dyeing synthetic fibers, understanding its chemical behavior is crucial for various research and development applications, including material science and toxicology.

Chemical Structure and Identification

The precise chemical structure of **Disperse Blue 54** corresponds to the molecular formula $C_{20}H_{12}N_2O_6$.^{[2][3]} It is classified as an anthraquinone dye, indicating a core structure derived from 9,10-anthracenedione.^[1]

Synonyms: C.I. **Disperse Blue 54**, Kayalon Polyester Blue BL-SF, Sumikaron Blue S-2GL, Terasil Blue GF^{[2][3][4]}

While a definitive IUPAC name is not readily available in public literature, the structure consists of a substituted anthraquinone core.

Physicochemical Properties

Disperse Blue 54 exhibits properties characteristic of disperse dyes, notably low water solubility, which is fundamental to its application in dyeing hydrophobic fibers like polyester. A summary of its known properties is presented below.

Property	Value	Reference
CAS Number	12217-77-5	[1][2]
Molecular Formula	C ₂₀ H ₁₂ N ₂ O ₆	[2][3]
Molecular Weight	392.32 g/mol	Calculated
Appearance	Blue powder	Inferred from use
Water Solubility	Low	[5]
Light Fastness	7-8 (Excellent)	Inferred from similar dyes
Sublimation Fastness	Moderate	Inferred from similar dyes
Washing Fastness	Good	Inferred from similar dyes

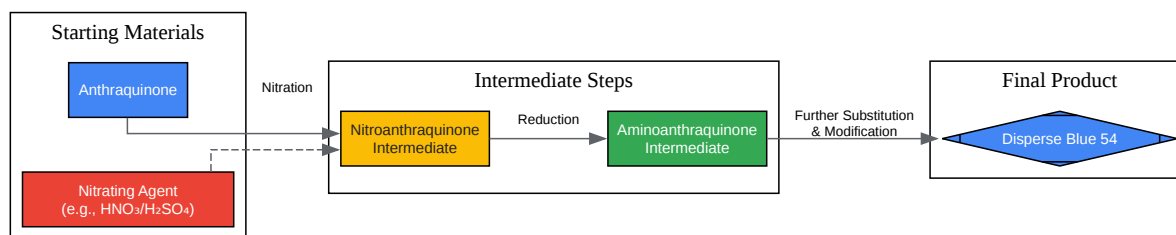
Note: Quantitative data for melting point, boiling point, and specific water solubility are not consistently reported in publicly available literature.

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **Disperse Blue 54** are not extensively published. However, based on the general chemistry of anthraquinone and disperse dyes, the following methodologies are representative.

Synthesis of Anthraquinone Dyes (General Procedure)

The synthesis of anthraquinone dyes often involves the substitution of various functional groups onto the basic anthraquinone structure. A general, illustrative synthesis pathway is provided below. This is a conceptual representation and specific reagents and conditions for **Disperse Blue 54** may vary.



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A generalized synthesis pathway for anthraquinone dyes.

A representative, though not specific to **Disperse Blue 54**, synthesis method for a disperse blue dye involves the nitration of an anthraquinone derivative, followed by reduction and subsequent chemical modifications.[6] For instance, the preparation of Disperse Blue 56 involves the nitration of anthraquinone, followed by phenoxylation, a second nitration, reduction, and bromination.[6]

Analysis by High-Performance Liquid Chromatography (HPLC)

The analysis of disperse dyes is commonly performed using reverse-phase HPLC with a photodiode array (PDA) and/or mass spectrometry (MS) detector.

Illustrative HPLC Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water (often with a modifier like formic acid).
- Detection: PDA detection at the wavelength of maximum absorbance for the dye, and/or ESI-MS for mass confirmation.
- Sample Preparation: Extraction of the dye from the matrix (e.g., textile fiber) using a suitable organic solvent, followed by filtration.

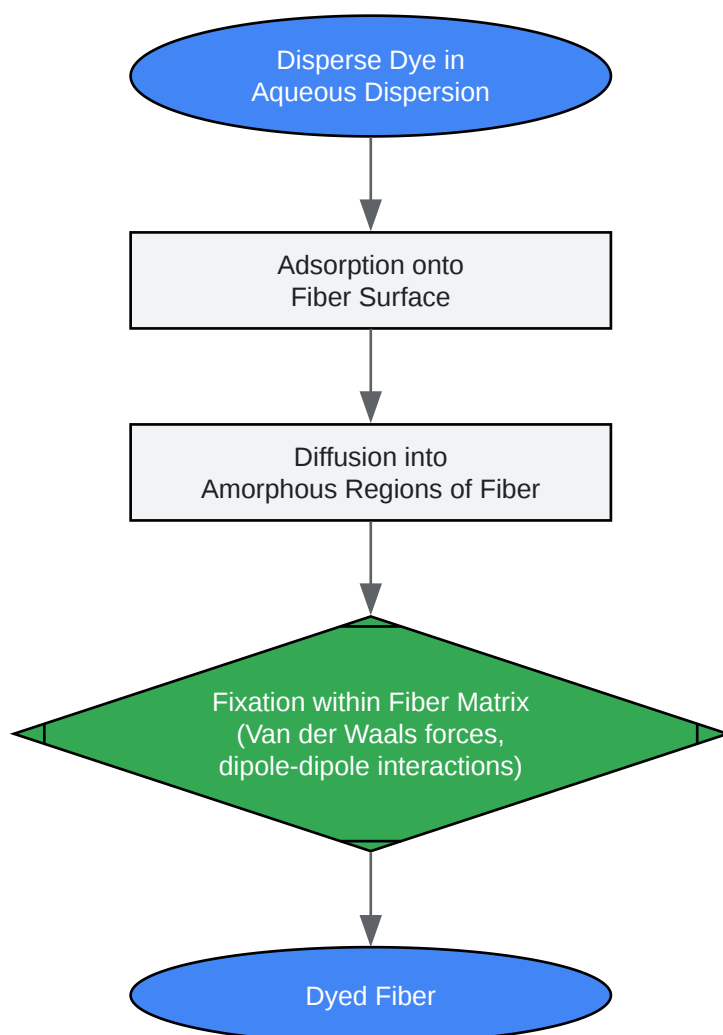
The inclusion of a mass detector provides higher confidence in peak identification and can help in the analysis of impurities.

Toxicological Information

There is a lack of publicly available, specific toxicological data for **Disperse Blue 54**, such as LD50 values. However, it is important to note that some disperse dyes, particularly certain azo dyes, have been found to have mutagenic and genotoxic properties.[7] Furthermore, some disperse dyes are known to be skin sensitizers and can cause contact dermatitis.[8] Given the limited toxicological data, **Disperse Blue 54** should be handled with appropriate laboratory safety precautions.

Dye-Fiber Interaction

The application of **Disperse Blue 54**, like other disperse dyes, on synthetic fibers such as polyester relies on the principle of dyeing from a dispersion. The dye molecules, having low water solubility, are dispersed in the dyebath and subsequently diffuse into the hydrophobic fiber.



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Mechanism of disperse dyeing on synthetic fibers.

The process is driven by heat, which increases the kinetic energy of the dye molecules and swells the polymer chains of the fiber, allowing for the penetration of the dye.[5] The dye is then held within the fiber matrix primarily through non-ionic forces such as van der Waals forces and dipole-dipole interactions.[5]

Conclusion

Disperse Blue 54 is a commercially significant anthraquinone dye with well-established applications in the textile industry. While its fundamental chemical identity is known, there is a notable lack of comprehensive, publicly available data on its quantitative physicochemical properties and toxicology. The experimental protocols outlined in this guide are based on

general principles of dye chemistry and analysis and provide a framework for researchers working with this and similar compounds. Further investigation is warranted to fully characterize its properties and potential biological effects.

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